

Cefoxitin's Spectrum of Activity Against Gram-Positive Bacteria: A Technical Guide

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Compound of Interest

Compound Name: Cefoxitin

Cat. No.: B1668866

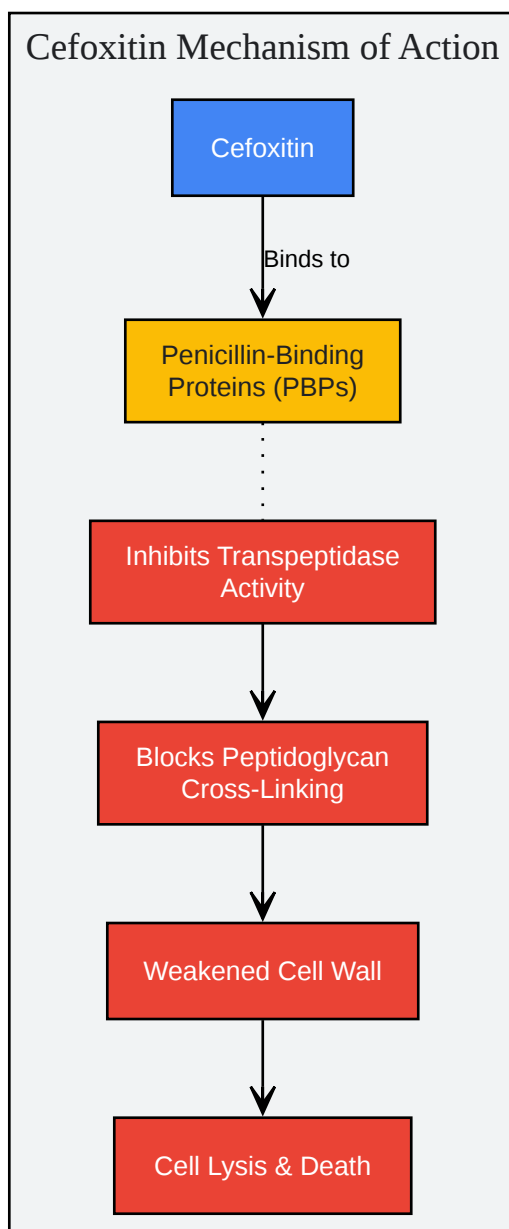
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Introduction

Cefoxitin is a semi-synthetic, broad-spectrum cephamycin antibiotic, often classified with the second-generation cephalosporins.[1] Derived from cephamycin C, a substance produced by *Streptomyces lactamdurans*, **Cefoxitin** is distinguished by its 7- α -methoxy group, which confers significant stability against a variety of bacterial beta-lactamases.[2][3] This structural feature allows it to maintain efficacy against many penicillinase-producing organisms.[4] This technical guide provides an in-depth analysis of **Cefoxitin**'s mechanism of action, its spectrum of activity against clinically relevant Gram-positive bacteria, mechanisms of resistance, and detailed experimental protocols for susceptibility testing.

Mechanism of Action

Cefoxitin exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[1][5] [6] The primary target of **Cefoxitin** and other β -lactam antibiotics are the penicillin-binding proteins (PBPs).[6][7] PBPs are bacterial enzymes, specifically transpeptidases, that are essential for the final steps of peptidoglycan synthesis. Peptidoglycan provides structural integrity to the bacterial cell wall. By binding to these PBPs, **Cefoxitin** blocks their transpeptidase activity, preventing the cross-linking of peptidoglycan chains.[7][8] This disruption leads to a weakened cell wall, rendering the bacterium susceptible to osmotic lysis and death.[6]



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Caption: **Cefoxitin**'s mechanism of action pathway.

Spectrum of In-Vitro Activity

Cefoxitin demonstrates activity against a range of Gram-positive aerobes. While generally considered less potent against Gram-positive organisms compared to first-generation cephalosporins like cefazolin, it is effective against several important pathogens.[9][10] Its

activity is most pronounced against methicillin-susceptible staphylococci and various streptococcal species.

Data Presentation: Minimum Inhibitory Concentrations (MICs)

The following table summarizes the Minimum Inhibitory Concentration (MIC) data for **Cefoxitin** against key Gram-positive bacteria. MIC values are a quantitative measure of an antibiotic's potency, representing the lowest concentration required to inhibit visible bacterial growth.

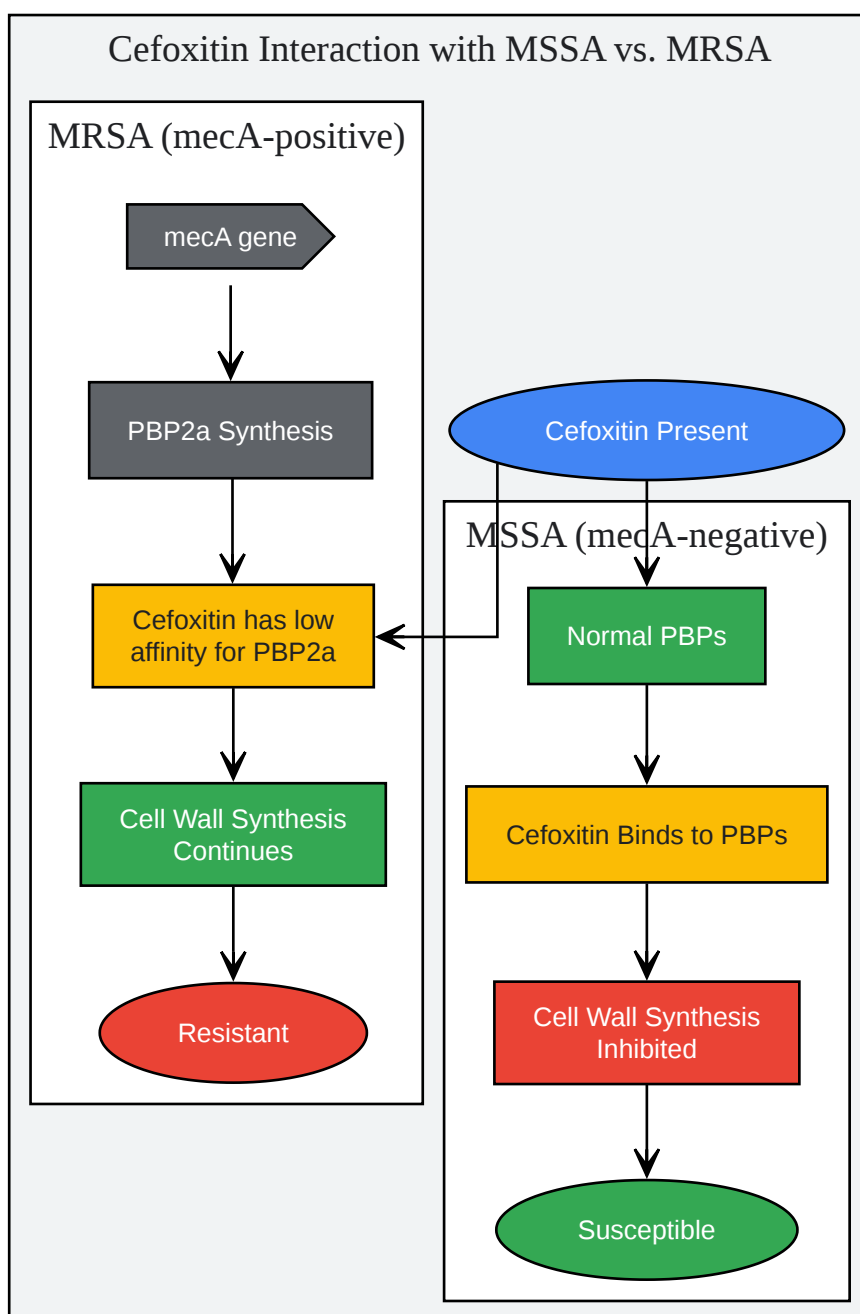
Bacterial Species	Phenotype/ Strain	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	MIC Range (µg/mL)	Reference(s)
Staphylococcus aureus	Methicillin-Susceptible (MSSA)	N/A	4	≤4	[11] [12]
Staphylococcus aureus	Methicillin-Resistant (MRSA, mecA-positive)	N/A	N/A	8 - >256	[11]
Staphylococcus aureus	Non-multidrug resistant MRSA (nmrMRSA)	N/A	N/A	8 - 256	[11]
Staphylococcus aureus	Cefoxitin-resistant (Bovine mastitis isolate)	N/A	N/A	16	[13]
Staphylococcus epidermidis	Methicillin-Susceptible isolates only	N/A	N/A	N/A	[1]
Streptococcus agalactiae	General isolates	N/A	N/A	N/A	[1]
Streptococcus pneumoniae	General isolates	N/A	N/A	N/A	[1]
Streptococcus pyogenes	General isolates	N/A	N/A	N/A	[1] [4]
Streptococcus millerigroup	General isolates	4	8	N/A	[14]

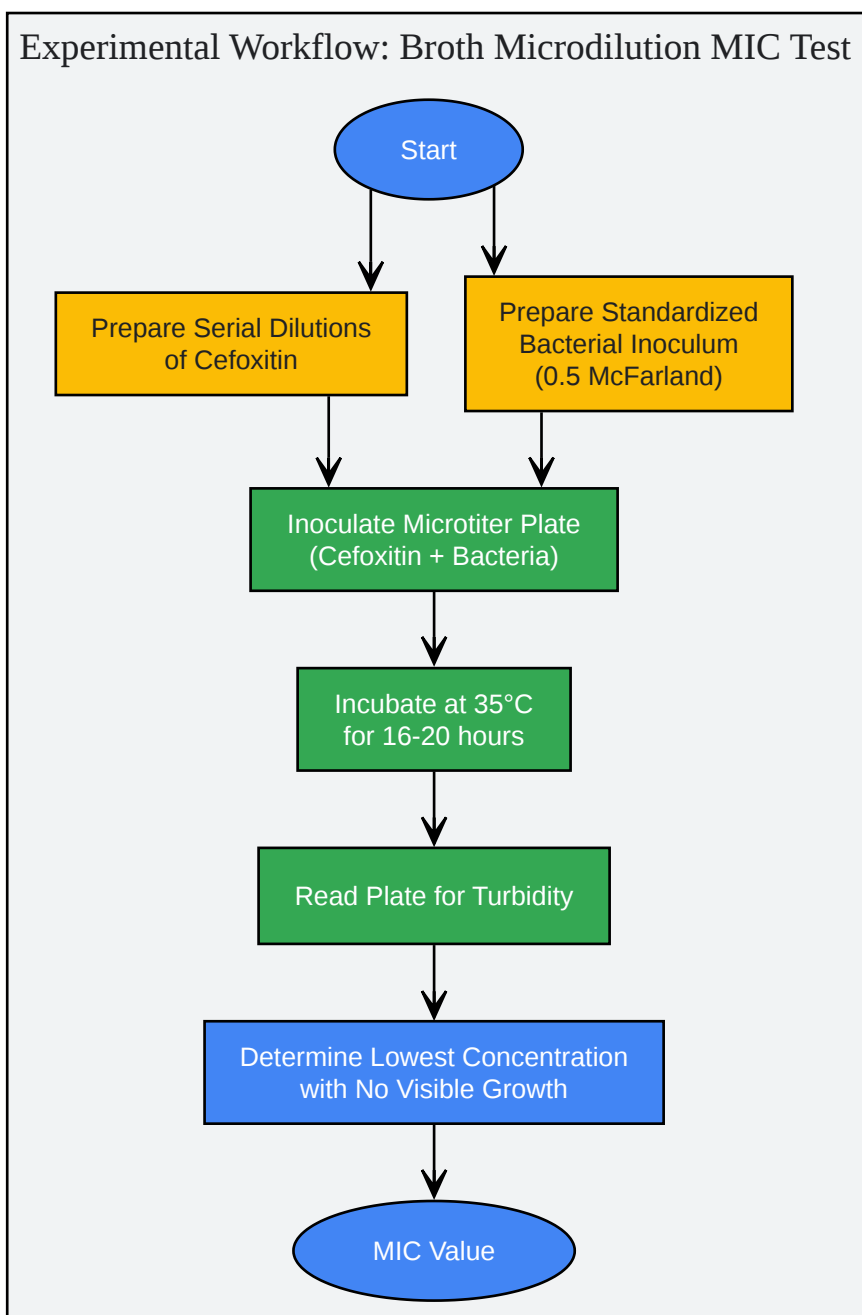
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Mechanisms of Bacterial Resistance

Gram-positive bacteria can develop resistance to **Cefoxitin** primarily through two mechanisms: alteration of the target site and, less commonly, enzymatic inactivation.

- **Target Site Modification (PBP2a):** The most significant resistance mechanism in staphylococci is the acquisition of the *mecA* gene.^[7] This gene encodes a novel penicillin-binding protein, PBP2a, which has a very low binding affinity for β -lactam antibiotics, including **Cefoxitin**.^{[7][15]} Consequently, even in the presence of **Cefoxitin**, PBP2a can continue to carry out the transpeptidation reactions necessary for cell wall synthesis, rendering the bacterium resistant.^[15] This is the genetic basis for Methicillin-Resistant *Staphylococcus aureus* (MRSA). **Cefoxitin** is considered a highly reliable surrogate marker for detecting *mecA*-mediated resistance in *S. aureus*.^{[11][16]}
- **Enzymatic Inactivation (β -Lactamases):** Bacteria can produce enzymes called β -lactamases that hydrolyze the amide bond in the β -lactam ring, inactivating the antibiotic.^[15] However, **Cefoxitin**'s 7- α -methoxy group provides substantial resistance to hydrolysis by many common β -lactamases.^{[6][7]} While this makes it effective against many penicillinase-producing strains, some bacteria can produce β -lactamases capable of degrading **Cefoxitin**.^[15] **Cefoxitin** can also act as an inducer of AmpC β -lactamase production in some bacteria, which can lead to resistance.^{[3][7]}





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References

- 1. drugs.com [drugs.com]
- 2. Cefoxitin: a review of its antibacterial activity, pharmacological properties and therapeutic use - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cefoxitin: Antimicrobial Activity, Susceptibility, Administration and Dosage, Clinical Uses etc._Chemicalbook [chemicalbook.com]
- 4. droracle.ai [droracle.ai]
- 5. go.drugbank.com [go.drugbank.com]
- 6. What is the mechanism of Cefoxitin Sodium? [synapse.patsnap.com]
- 7. Cefoxitin - Wikipedia [en.wikipedia.org]
- 8. What is Cefoxitin Sodium used for? [synapse.patsnap.com]
- 9. Antimicrobial evaluation of cefoxitin: a new semisynthetic cephamycin. Comparative studies with cefazolin and cefalotin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Cefoxitin, a Semisynthetic Cephamycin Antibiotic: Antibacterial Spectrum and Resistance to Hydrolysis by Gram-Negative Beta-Lactamases - PMC [pmc.ncbi.nlm.nih.gov]
- 11. academic.oup.com [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. academic.oup.com [academic.oup.com]
- 15. PDB-101: Global Health: Antimicrobial Resistance: undefined: Cefoxitin Resistance [pdb101.rcsb.org]
- 16. Correlation of Cefoxitin MICs with the Presence of mecA in Staphylococcus spp - PMC [pmc.ncbi.nlm.nih.gov]
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